

# Boc-Ser-OH.DCHA molecular weight and formula

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## Compound of Interest

Compound Name: *Boc-Ser-OH.DCHA*

Cat. No.: *B3045230*

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## An In-depth Technical Guide on **Boc-Ser-OH.DCHA**

For researchers, scientists, and professionals in drug development, a precise understanding of the chemical and physical properties of reagents is paramount. This guide provides core technical data on **Boc-Ser-OH.DCHA**, a commonly used protected amino acid in peptide synthesis.

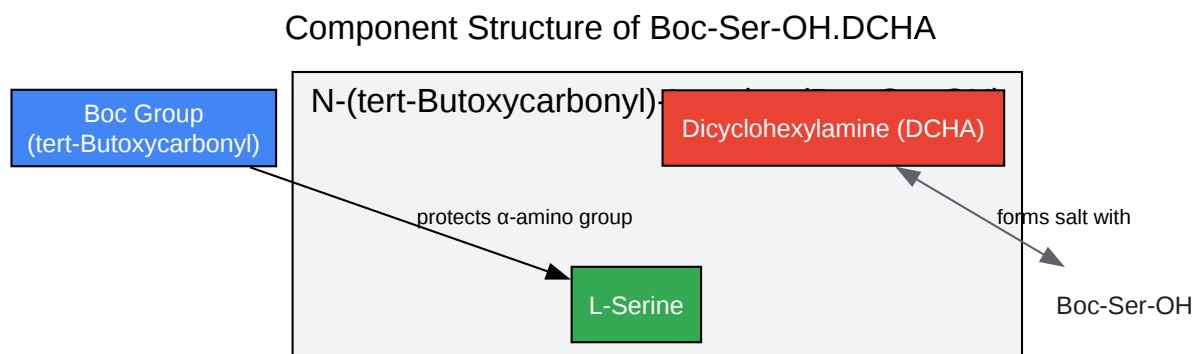
## Core Molecular Data

The dicyclohexylamine (DCHA) salt of N-tert-butoxycarbonyl-L-serine (Boc-Ser-OH) is a stable, crystalline solid that is easier to handle and store compared to the free acid. The key molecular information is summarized below.

Property	Value	Citation
Molecular Formula	C <sub>20</sub> H <sub>38</sub> N <sub>2</sub> O <sub>5</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	386.5 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>

## Component Structure

**Boc-Ser-OH.DCHA** is an acid-base salt formed from two constituent molecules: the Boc-protected amino acid, N-[tert-butoxycarbonyl]-L-serine, and the base, dicyclohexylamine.[\[2\]](#)



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Caption: Logical relationship of **Boc-Ser-OH.DCHA** components.

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## References

- 1. Boc-Ser-OH.DCHA | 10342-06-0 | Benchchem [benchchem.com]
- 2. Boc-Ser-OH.DCHA | C<sub>20</sub>H<sub>38</sub>N<sub>2</sub>O<sub>5</sub> | CID 12693562 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Boc-Ser-OH.DCHA molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3045230#boc-ser-oh-dcha-molecular-weight-and-formula]

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